

Comprehensive Safety and Handling Guide for SM19712 Free Acid

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Compound of Interest

Compound Name: SM19712 free acid

Cat. No.: B15615835

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This document provides essential safety protocols and logistical information for the handling and disposal of **SM19712 free acid**. The following procedural guidance is intended to ensure a safe laboratory environment and mitigate risks associated with the handling of this potent compound.

Hazard Identification and Classification

SM19712 free acid is classified as a hazardous substance requiring careful handling to prevent adverse health effects. The primary hazards are summarized below.

Hazard Classification	Category	Hazard Statement
Corrosive to Metals	Category 1	H290: May be corrosive to metals.
Skin Corrosion	Category 1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage.
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.

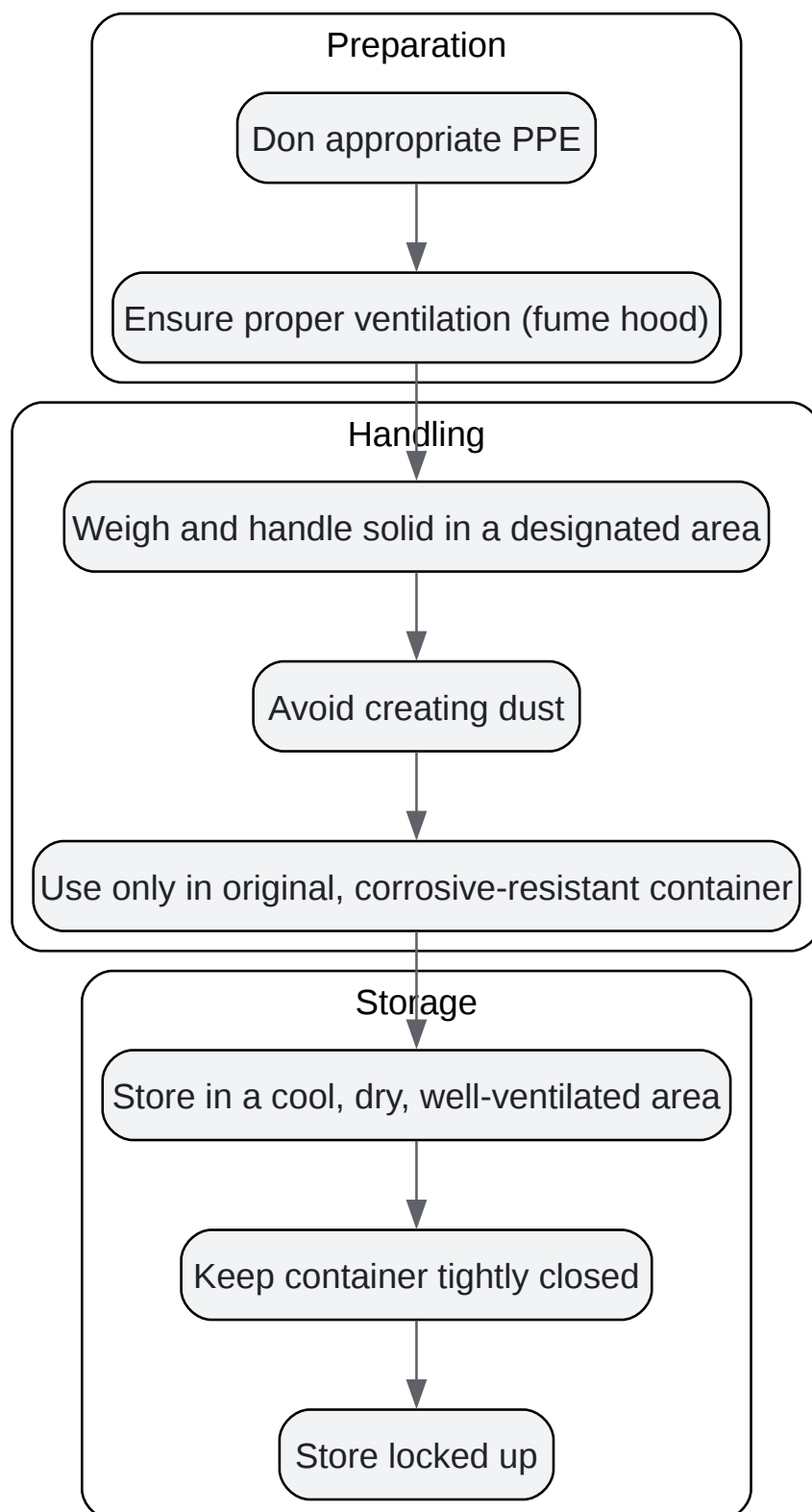
Personal Protective Equipment (PPE)

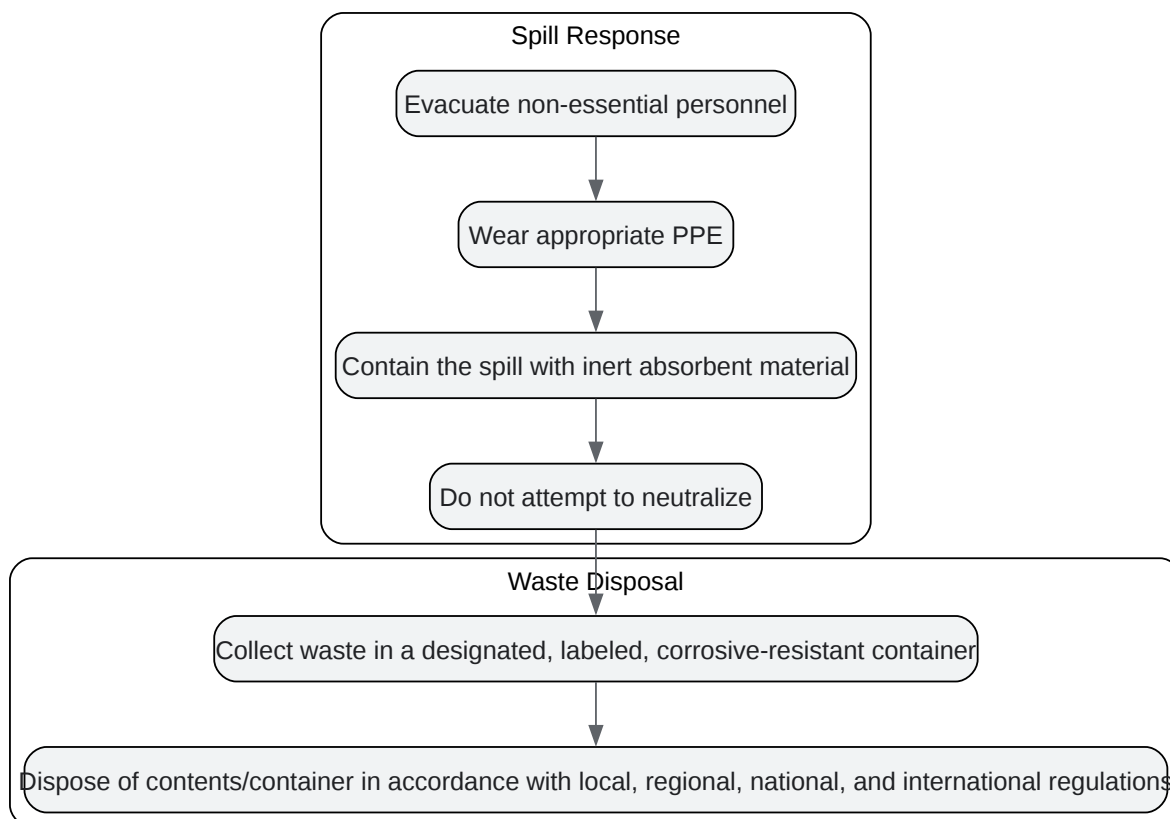
Strict adherence to the following personal protective equipment guidelines is mandatory when handling **SM19712 free acid**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	To protect against splashes that can cause serious eye damage, including blindness.
Hand Protection	Chemical-resistant gloves (e.g., rubber or plastic acid-resistant gloves).	To prevent skin contact that can lead to severe burns and ulceration. ^[1]
Skin and Body Protection	Acid-resistant apron, lab coat, and closed-toe shoes. Under severe exposure, wear acid-resistant clothing and boots.	To protect the skin from accidental spills and splashes. ^[1]
Respiratory Protection	Use in a well-ventilated area. If dust, fumes, or aerosols are generated, a self-contained breathing apparatus is required.	To prevent respiratory tract irritation.

Handling and Storage Workflow

The following workflow outlines the procedural steps for the safe handling and storage of **SM19712 free acid**.





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References

- [1. scribd.com \[scribd.com\]](https://www.scribd.com)
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